

# Chemical structure and properties of Glucosyringic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

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## Glucosyringic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Glucosyringic acid**, a phenolic compound found in various plant species, is a glycoside derivative of syringic acid. As a member of the hydrolyzable tannin class, it is characterized by a syringic acid core linked to a glucose molecule.<sup>[1]</sup> This guide provides a detailed overview of the chemical structure, physicochemical properties, and biological activities of **glucosyringic acid**, with a particular focus on the extensive research conducted on its aglycone, syringic acid, which provides valuable insights into the potential therapeutic applications of its glycosidic form.

### Chemical Structure and Identification

**Glucosyringic acid**, systematically named 3,5-dimethoxy-4-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxybenzoic acid, possesses a well-defined chemical structure.<sup>[2]</sup> Its core is composed of a benzoic acid molecule substituted with two methoxy groups and a glycosidic bond at the fourth phenolic hydroxyl group, connecting it to a  $\beta$ -D-glucopyranosyl moiety.

Table 1: Chemical Identification of **Glucosyringic Acid**

Identifier	Value	Reference
IUPAC Name	3,5-dimethoxy-4- [(2S,3R,4S,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2- yl]oxybenzoic acid	[2]
CAS Number	33228-65-8	[2]
Molecular Formula	C <sub>15</sub> H <sub>20</sub> O <sub>10</sub>	[2]
Molecular Weight	360.31 g/mol	[2]
Canonical SMILES	<chem>COC1=CC(=CC(=C1OC2C(C(C(C(O2)CO)O)O)O)OC)C(=O)O</chem>	[2]
InChI Key	BLKMDORKRDACEI- OVKLUEDNSA-N	[2]

## Physicochemical Properties

The physicochemical properties of **glucosyringic acid** are essential for its handling, formulation, and understanding its behavior in biological systems.

Table 2: Physicochemical Properties of **Glucosyringic Acid**

Property	Value	Reference
Melting Point	206-207 °C	[2]
Solubility	Water: 5.52 x 10 <sup>4</sup> mg/L (estimated at 25 °C) DMSO: 25 mg/mL (with sonication)	[3][4]
pKa (predicted)	4.11 ± 0.10	[5]
Appearance	White to off-white solid	[4]

## Spectral Data

Detailed spectral data is crucial for the unambiguous identification and characterization of **glucosyringic acid**. While complete experimental spectra for **glucosyringic acid** are not readily available in the public domain, data for its aglycone, syringic acid, and general characteristics of similar phenolic glycosides provide valuable reference points.

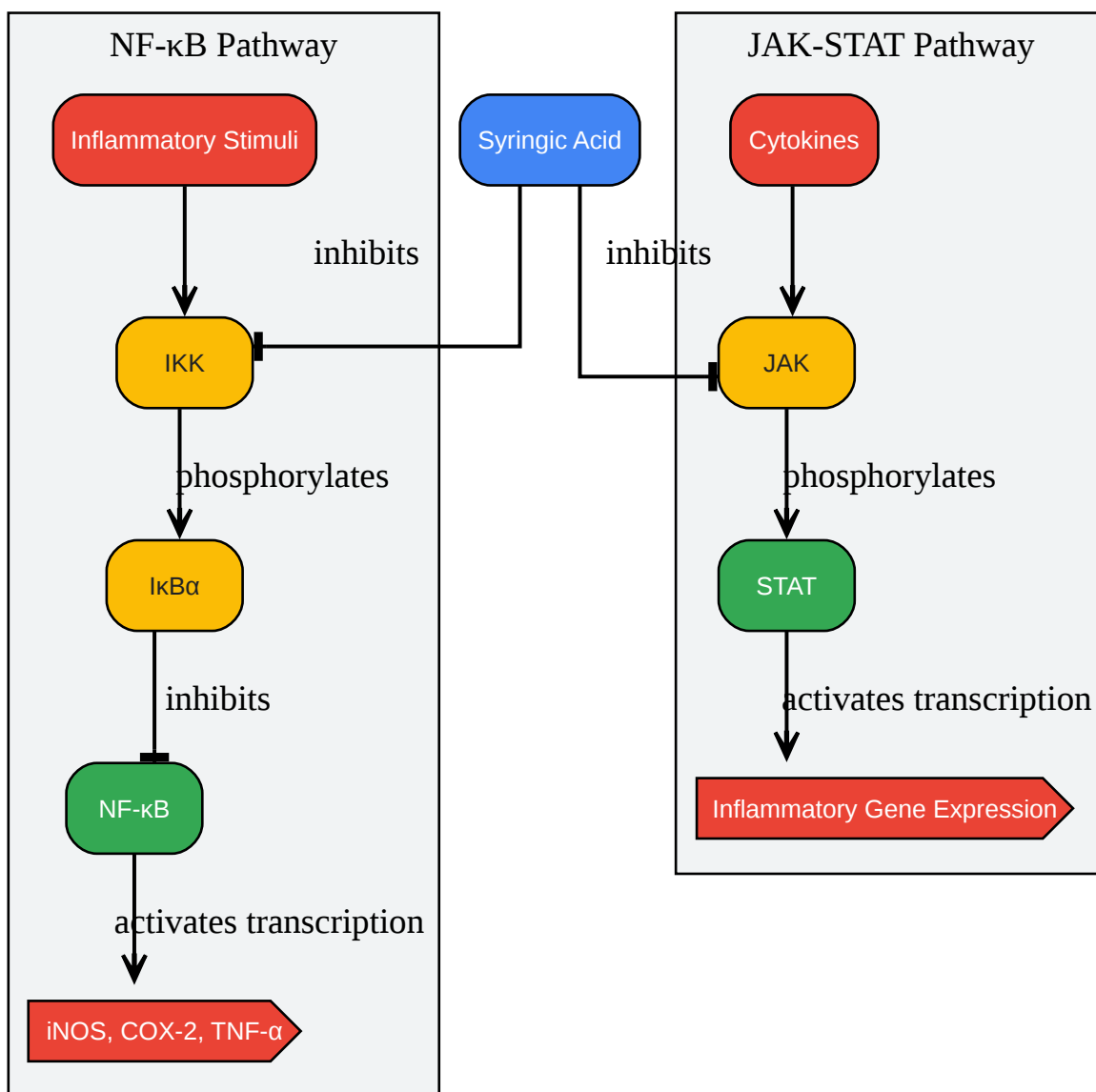
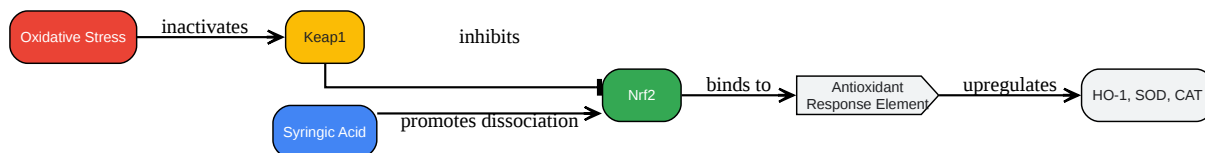
- **UV-Vis Spectroscopy:** The UV-Vis absorption spectrum of syringic acid is known to be influenced by pH.<sup>[6]</sup> It is anticipated that **glucosyringic acid** would exhibit similar pH-dependent spectral shifts. A study on syringic acid quantification set the detection wavelength at 272 nm.<sup>[7]</sup>
- **Infrared (IR) Spectroscopy:** The IR spectrum of syringic acid shows characteristic peaks corresponding to its functional groups, including O-H, C-H, C=O, and C-O stretching vibrations.<sup>[8][9][10][11]</sup> A representative IR spectrum for syringic acid is available and can serve as a comparative tool.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** <sup>1</sup>H and <sup>13</sup>C NMR are essential for structural elucidation. While detailed experimental NMR data for **glucosyringic acid** is limited, predicted spectra are available. For syringin, a related compound, <sup>1</sup>H-NMR and <sup>13</sup>C-NMR spectral data have been published and can offer insights into the expected chemical shifts for the glucosyl moiety.<sup>[12]</sup>

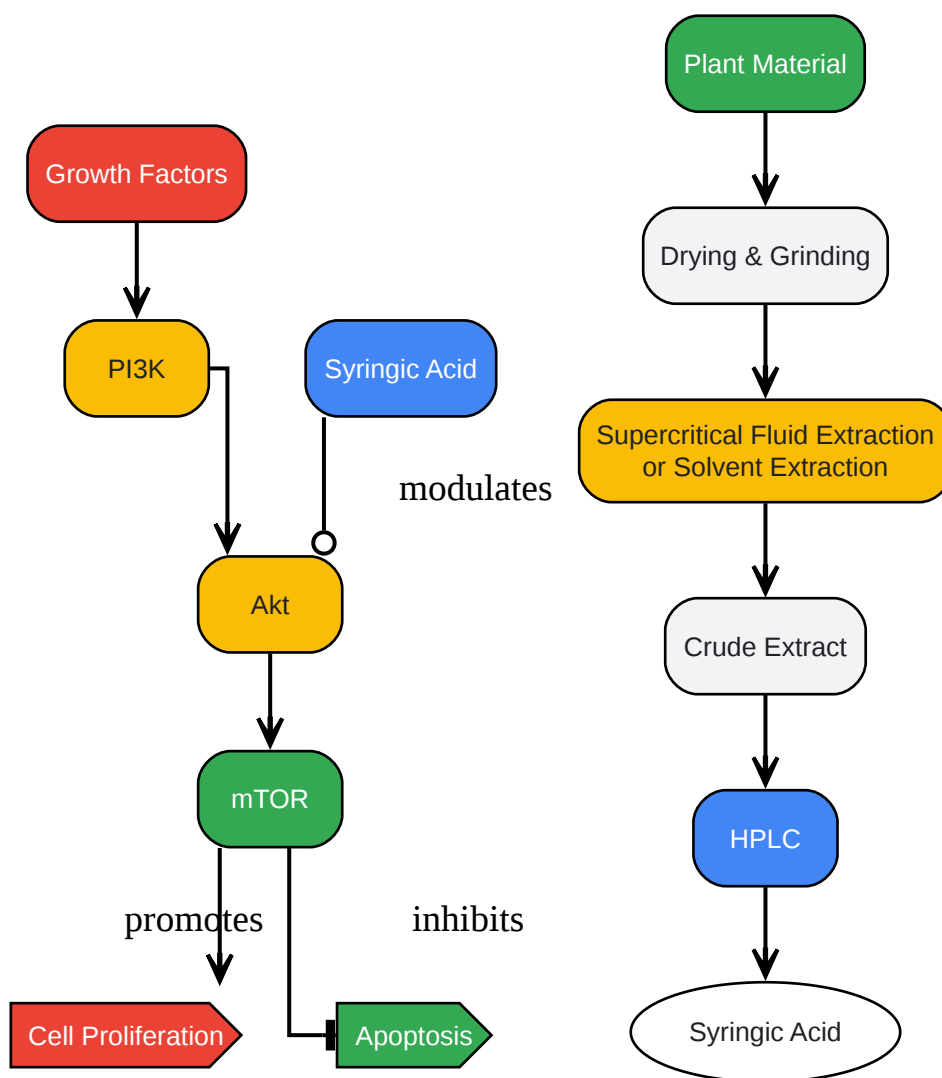
## Biological Activities and Signaling Pathways

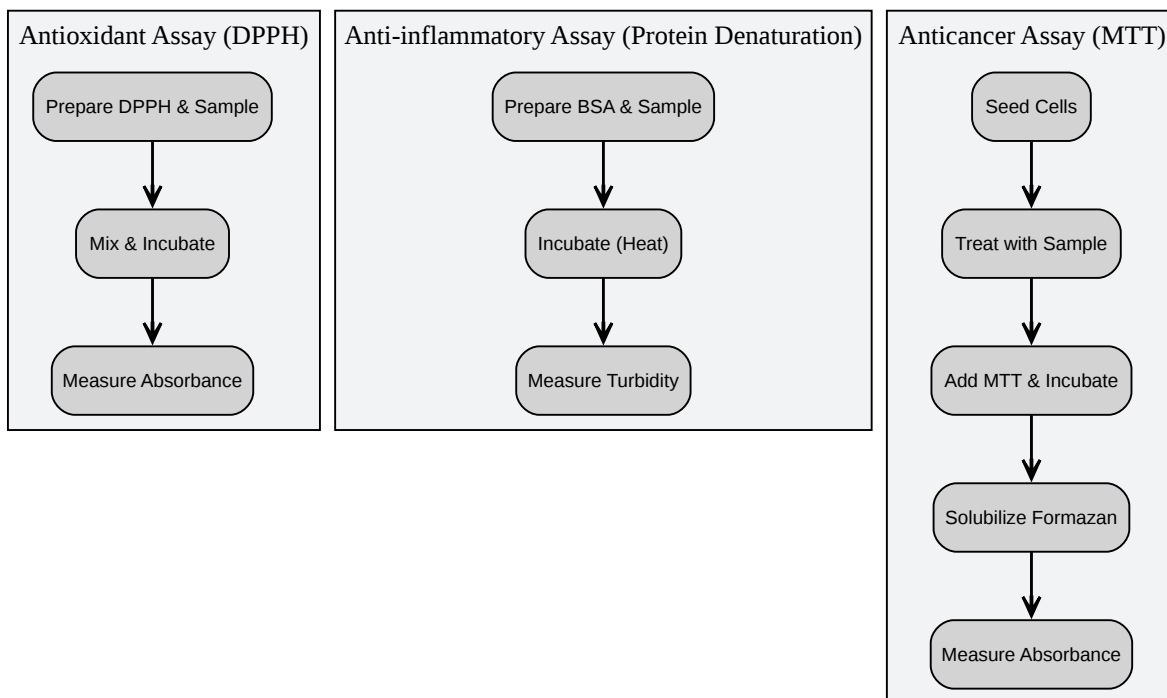
The biological activities of **glucosyringic acid** are of significant interest to researchers. Much of the current understanding is extrapolated from studies on its aglycone, syringic acid, which has demonstrated a wide range of pharmacological effects.

## Antioxidant Activity

Syringic acid is a potent antioxidant.<sup>[8][13][14]</sup> It exerts its antioxidant effects through various mechanisms, including free radical scavenging and modulation of endogenous antioxidant defense systems.<sup>[8][15]</sup> A key signaling pathway implicated in the antioxidant activity of syringic acid is the Keap1/Nrf2/HO-1 pathway.<sup>[16]</sup> Under oxidative stress, syringic acid can promote the nuclear translocation of Nrf2, leading to the upregulation of antioxidant enzymes such as heme oxygenase-1 (HO-1).<sup>[16]</sup>







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